

# Personal protective equipment for handling PSB-0739

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PSB-0739

Cat. No.: B610300

[Get Quote](#)

## Essential Safety and Handling Guide for PSB-0739

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PSB-0739**. Given that **PSB-0739** is a potent P2Y<sub>12</sub> receptor antagonist, all handling should be performed with the assumption of high biological activity and the potential for adverse health effects at low exposure levels. This document outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a secure laboratory environment.

## Chemical and Physical Properties of PSB-0739

A summary of the known chemical and physical properties of **PSB-0739** is provided below. This information is essential for safe handling, storage, and preparation of solutions.

Property	Value
Chemical Name	1-Amino-9,10-dihydro-9,10-dioxo-4-[[4-(phenylamino)-3-sulphophenyl]amino]-2-anthracenesulfonic acid sodium salt[1][2]
Molecular Formula	C <sub>26</sub> H <sub>17</sub> N <sub>3</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub> [1]
Molecular Weight	609.54 g/mol [1]
CAS Number	1052087-90-7[1]
Appearance	Solid
Purity	≥95%[1][2]
Solubility	Soluble in water to 25 mM[1]
Storage	Desiccate at room temperature. For stock solutions, store at -20°C for up to one month or -80°C for up to six months.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent dermal, ocular, and respiratory exposure to **PSB-0739**. The following table outlines the minimum required PPE for handling this compound.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of nitrile gloves at all times. The outer glove should be changed immediately upon known or suspected contamination. Inspect gloves for tears or holes before use.
Body	Laboratory Coat	A clean, buttoned laboratory coat must be worn over personal clothing. Ensure the coat has long sleeves and fits properly.
Eyes	Safety Goggles	Chemical splash goggles are required to protect against splashes and aerosols. Standard safety glasses do not provide adequate protection.
Face	Face Shield	When handling larger quantities of the solid compound or when there is a significant risk of splashing, a face shield should be worn in addition to safety goggles.
Respiratory	N95 Respirator or Higher	For procedures that may generate dust or aerosols (e.g., weighing solid compound, preparing concentrated stock solutions), a properly fitted N95 respirator or a higher level of respiratory protection should be used.

## Operational and Disposal Plans

Adherence to strict operational and disposal protocols is critical for minimizing exposure risk and ensuring a safe laboratory environment.

### Standard Operating Procedure for Handling PSB-0739

- Preparation and Designated Area:
  - All work with solid **PSB-0739** and concentrated solutions must be conducted in a certified chemical fume hood or a powder containment hood.
  - Cover the work surface with disposable absorbent bench paper.
- Weighing the Compound:
  - When weighing the solid compound, use an analytical balance inside a fume hood or containment enclosure.
  - Use anti-static weigh boats and handle them with forceps to avoid direct contact.
- Solution Preparation:
  - Slowly add solvent to the vial containing the solid **PSB-0739** to prevent aerosolization.
  - Cap the vial and vortex or sonicate to ensure complete dissolution.
  - All containers holding **PSB-0739** solutions must be clearly labeled with the compound name, concentration, date, and appropriate hazard warnings.
- Handling Solutions:
  - Use positive displacement pipettes or Luer-Lok syringes for all transfers of solutions to prevent aerosol generation.
  - Avoid creating splashes or mists.

## Spill and Decontamination Procedures

- Minor Spills:
  - For small liquid spills, absorb the material with a chemical absorbent pad.
  - For small powder spills, gently cover with a damp paper towel to avoid raising dust, then wipe up.
  - Decontaminate the area with a suitable laboratory detergent and then 70% ethanol.
  - All contaminated materials must be disposed of as hazardous waste.
- Major Spills:
  - Evacuate the immediate area.
  - Alert your institution's environmental health and safety (EHS) department.
  - Prevent others from entering the contaminated area.
  - Only personnel with appropriate training and PPE should perform the cleanup.

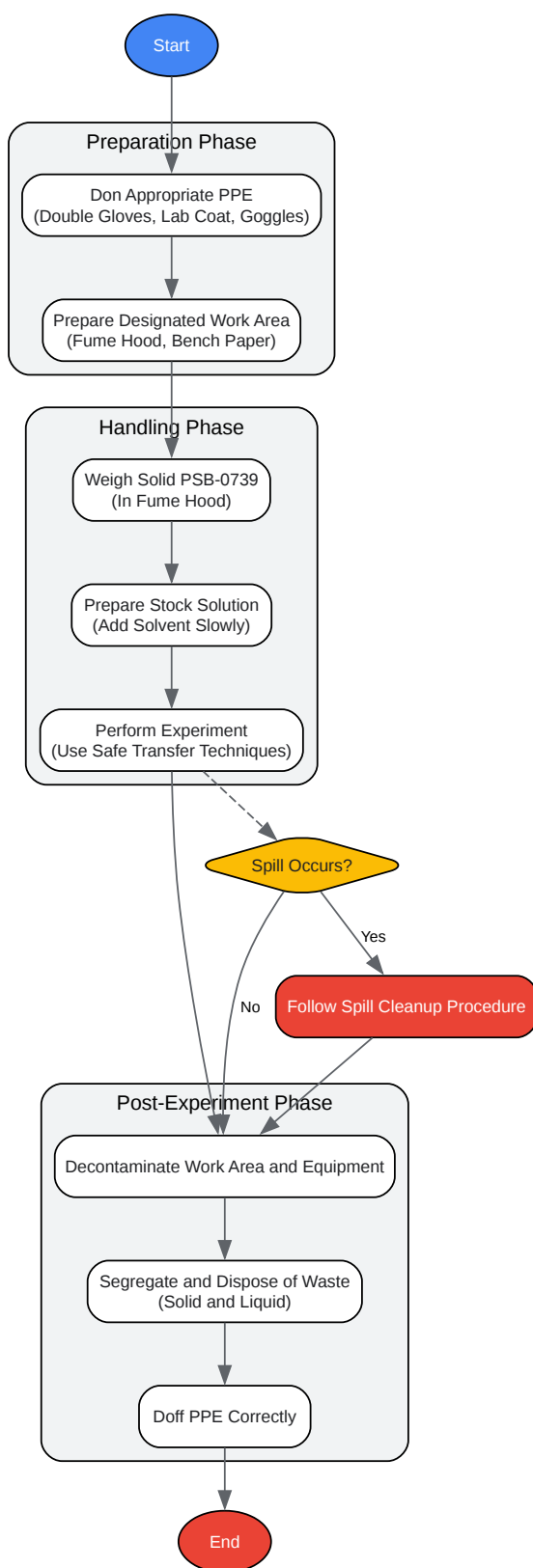
## Waste Disposal Plan

- Solid Waste:
  - All disposable items contaminated with **PSB-0739** (e.g., gloves, weigh boats, pipette tips, absorbent paper) must be placed in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
  - Aqueous solutions of **PSB-0739** should be collected in a designated hazardous waste container.
  - Do not dispose of **PSB-0739** solutions down the drain.
- Container Disposal:

- Empty vials that contained solid **PSB-0739** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed vial can then be disposed of according to institutional guidelines.

## Experimental Workflow for Safe Handling of PSB-0739

The following diagram illustrates the key steps and decision points for safely handling **PSB-0739** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **PSB-0739** from preparation to disposal.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. bio-techne.com [bio-techne.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling PSB-0739]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610300#personal-protective-equipment-for-handling-psb-0739]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)